

An In-depth Technical Guide to o-Tolylthiourea: Physical and Chemical Properties

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Compound of Interest

Compound Name: ***o-Tolylthiourea***

Cat. No.: **B1334601**

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Introduction

o-Tolylthiourea, also known as 1-(2-methylphenyl)thiourea, is an organic compound that belongs to the thiourea family. Thiourea derivatives are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and chemical properties. This technical guide provides a comprehensive overview of the physical and chemical properties of ***o-tolylthiourea***, detailed experimental protocols for its synthesis and analysis, and a discussion of its potential applications.

Chemical Identity

Identifier	Value
IUPAC Name	1-(2-methylphenyl)thiourea[1][2]
Synonyms	(2-Methylphenyl)thiourea, N-(o-Tolyl)thiourea, N-(2-Methylphenyl)thiourea, 1-o-Tolyl-2-thiourea, 2-Tolylthiourea[2][3]
CAS Number	614-78-8[1][2][3]
Molecular Formula	C ₈ H ₁₀ N ₂ S[1][2][3]
Molecular Weight	166.24 g/mol [2]
InChI	InChI=1S/C8H10N2S/c1-6-4-2-3-5-7(6)10-8(9)11/h2-5H,1H3,(H3,9,10,11)[1]
InChIKey	ACLZYRNSDLQOIA-UHFFFAOYSA-N[1]
SMILES	CC1=CC=CC=C1NC(N)=S

Physical and Chemical Properties

This section summarizes the known physical and chemical properties of **o-tolylthiourea**. It is important to note that while some data is available, experimental values for properties such as boiling point, specific solubility, and pKa are not readily found in the literature.

Tabulated Physical Properties

Property	Value	Source/Notes
Appearance	White to almost white powder or crystals	
Melting Point	156 °C	
Boiling Point	Data not available	
Solubility	Data not available (qualitatively, related thioureas are soluble in alcohol and ether, and sparingly soluble in water)	
pKa	Data not available	
Crystal Structure	Monoclinic	[4]

Crystal Structure Insights

A detailed crystallographic study of 1-(o-tolyl)thiourea reveals a monoclinic crystal system.[\[4\]](#) The molecule exists in the thioamide form, and the o-tolyl group is nearly perpendicular to the plane of the thiourea moiety.[\[4\]](#) The crystal structure is stabilized by intermolecular N-H···S hydrogen bonds.[\[4\]](#)

Crystallographic Parameter	Value
Crystal System	Monoclinic
a	15.1323 (3) Å
b	7.7965 (2) Å
c	15.3222 (4) Å
β	90.828 (2)°
Volume	1807.61 (8) Å ³
Z	8
Data from a study on 1-(o-Tolyl)thiourea [4]	

Spectral Data

Specific spectral data for **o-tolylthiourea** is not widely published. The following represents typical spectral characteristics expected for this compound based on its structure and data from closely related compounds like **di-o-tolylthiourea**.

- ¹H NMR: Expected signals would include a singlet for the methyl protons, multiplets for the aromatic protons, and broad singlets for the amine protons. For the related 1,3-di(o-tolyl)-2-thiourea in CDCl₃, proton signals are observed around δ 7.7-7.2 (aromatic) and δ 2.29 (methyl).[5]
- ¹³C NMR: Expected signals would include a peak for the methyl carbon, several peaks for the aromatic carbons, and a characteristic peak for the thiocarbonyl carbon (C=S). For the related o-tolylurea, ¹³C NMR data is available.[6]
- Infrared (IR) Spectroscopy: Key vibrational bands would be expected for N-H stretching, aromatic C-H stretching, C=S stretching, and C-N stretching. The NIST WebBook provides an IR spectrum for the related 1,3-di-o-tolyl-2-thiourea.[7]
- Mass Spectrometry: The mass spectrum would be expected to show a molecular ion peak corresponding to the molecular weight of **o-tolylthiourea** (166.24 g/mol).

Experimental Protocols

The following section details a robust experimental protocol for the synthesis and purification of **o-tolylthiourea**, adapted from patented methods.

Synthesis of o-Tolylthiourea

Principle: The synthesis involves the reaction of o-toluidine with a thiocyanate salt in the presence of a mineral acid.

Materials:

- o-Toluidine
- Ammonium thiocyanate

- 36% Hydrochloric acid
- o-Chlorotoluene (solvent)
- Water
- Reactor vessel with stirring mechanism and heating capabilities
- Filtration apparatus (e.g., Buchner funnel)
- Drying oven

Procedure:

- Charging the Reactor: In a suitable reactor, charge 107.2 g of o-toluidine and 250 ml of o-chlorotoluene.
- Acidification: With continuous stirring, add 106 g of 36% hydrochloric acid to the mixture.
- Heating: Heat the mixture to 75 °C.
- Addition of Thiocyanate: Add 87.5 g of ammonium thiocyanate to the heated mixture.
- Reaction: Maintain the reaction temperature between 75 °C and 85 °C for 20 hours with constant stirring.
- Isolation: After the reaction is complete, the resulting crystals are separated by filtration.
- Purification: The collected crystals are washed with water and then dried to yield **o-tolylthiourea**.

Expected Outcome: This procedure is reported to produce **o-tolylthiourea** with a purity of 98.0% and a yield of 96.4%, with a melting point of 154 °C.

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

A common method for assessing the purity of the synthesized **o-tolylthiourea** is reverse-phase HPLC.

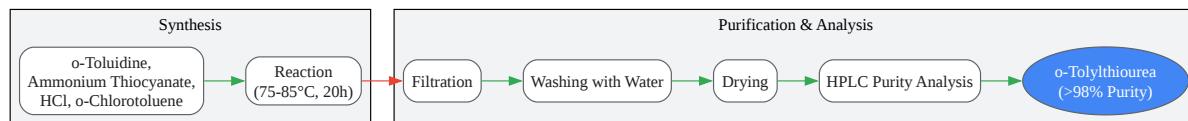
Typical HPLC Conditions:

- Column: C18 reverse-phase column
- Mobile Phase: A gradient of acetonitrile and water
- Detector: UV detector at a suitable wavelength (e.g., 254 nm)
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L

The purity is determined by the relative area of the **o-tolylthiourea** peak in the chromatogram.

Experimental Workflow Diagram

The following diagram illustrates the synthesis and purification workflow for **o-tolylthiourea**.



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Caption: Synthesis and purification workflow for **o-tolylthiourea**.

Chemical Reactivity and Stability

o-Tolylthiourea is a stable solid under normal laboratory conditions. It should be stored in a cool, dark place. It is considered toxic if swallowed.[8] As a thiourea derivative, it can undergo various chemical reactions, including reactions at the sulfur and nitrogen atoms.

Potential Biological Activity and Applications

While specific signaling pathways for **o-tolylthiourea** are not well-documented, thiourea derivatives, in general, are known for a range of biological activities. Some thioureas act as antithyroid agents by inhibiting the enzyme thyroid peroxidase. Other derivatives have shown potential as antimicrobial and anticancer agents. The information available suggests that **o-tolylthiourea** and its derivatives could be valuable scaffolds for the development of new therapeutic agents.

Safety Information

o-Tolylthiourea is classified as toxic if swallowed.^[8] Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves and safety glasses. It should be handled in a well-ventilated area.^[8] ^[9]^[10]

Conclusion

This technical guide provides a detailed overview of the physical and chemical properties of **o-tolylthiourea**, along with a robust protocol for its synthesis and analysis. While there are gaps in the publicly available quantitative data for some of its properties, the information compiled here serves as a valuable resource for researchers, scientists, and professionals in drug development who are interested in utilizing this compound in their work. The provided synthesis workflow and purity analysis methods offer a solid foundation for producing and characterizing high-purity **o-tolylthiourea** for further investigation.

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